

Advanced Application Note: Bis-PEG11-NHS Ester in Drug Delivery & Bioconjugation

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Compound of Interest

Compound Name: *Bis-PEG11-NHS ester*

CAS No.: *123502-57-8*

Cat. No.: *B606169*

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Introduction: The "Discrete" Advantage

In the development of next-generation drug delivery systems (DDS), the precision of the crosslinker is as critical as the therapeutic payload itself. **Bis-PEG11-NHS ester** represents a class of homobifunctional, discrete (monodisperse) PEG crosslinkers that solves two historical challenges in bioconjugation: hydrophobicity-induced aggregation and structural heterogeneity.

Unlike traditional carbon-chain crosslinkers (e.g., DSS, BS3) or polydisperse PEG mixtures (e.g., PEG2000), **Bis-PEG11-NHS ester** provides a single, defined molecular weight (~796.82 Da) with a precise spacer length (

). This "discrete" architecture is essential for regulatory compliance (CMC) in Antibody-Drug Conjugates (ADCs) and nanomedicines, as it eliminates the "smear" seen in mass spectrometry characterization of polydisperse conjugates.

Key Technical Specifications

Feature	Specification	Impact on Drug Delivery
Reactive Group	NHS Ester (x2)	Reacts efficiently with primary amines () at pH 7.0–8.5.
Spacer	PEG11 (11 ethylene oxide units)	Increases water solubility; reduces immunogenicity; prevents aggregation of hydrophobic payloads.
Molecular Weight	796.82 Da (Exact)	Monodisperse: Allows precise mass spec characterization (critical for FDA/EMA quality control).
Solubility	Water, DMSO, DMF	Enables conjugation of hydrophobic drugs in organic/aqueous co-solvent systems.

Mechanism of Action: Amine-Reactive Chemistry

The N-hydroxysuccinimide (NHS) ester is the gold standard for amine conjugation. The reaction targets primary amines (

-amines at N-termini and

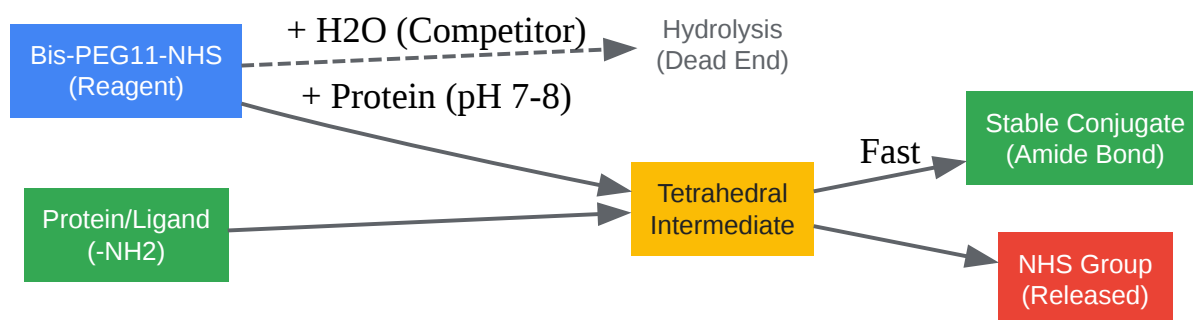
-amines on Lysine residues).[1]

Reaction Dynamics

- **Nucleophilic Attack:** The primary amine on the biomolecule attacks the carbonyl carbon of the NHS ester.
- **Leaving Group Release:** The NHS ring is released as a byproduct.
- **Amide Bond Formation:** A stable, irreversible amide bond is formed.[2]

Critical Consideration (Hydrolysis): The NHS ester is susceptible to hydrolysis (reaction with water), which competes with the conjugation.[1][3][4][5] The half-life of the NHS group is pH-dependent:

- pH 7.0:
hours.[4]
- pH 8.6:
minutes.
- Implication: Protocols must balance reaction rate (faster at high pH) vs. hydrolysis (slower at neutral pH).



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Figure 1: Reaction pathway of **Bis-PEG11-NHS ester**. Note the competitive hydrolysis pathway which necessitates fresh reagent preparation.[3]

Primary Applications in Drug Delivery[6][7]

A. Nanoparticle Surface Functionalization (Stealth Shielding)

Bis-PEG11-NHS is ideal for "locking" ligands onto amine-functionalized liposomes or polymeric nanoparticles.

- Role: The PEG11 spacer acts as a "stealth" layer, reducing opsonization (immune clearance) while linking a targeting ligand (e.g., Transferrin) to the nanoparticle surface.

- Advantage: The discrete length ensures all targeting ligands extend a uniform distance from the particle surface, maximizing receptor avidity.

B. Protein-Protein Crosslinking (Biotherapeutic Stabilization)

Used to stabilize multi-subunit enzymes or create bispecific antibody complexes.

- Role: Covalently links two proteins via their lysine residues.
- Advantage: The hydrophilicity of the PEG11 spacer prevents the crosslinked complex from precipitating—a common failure mode with hydrophobic linkers like DSS.

Validated Protocol: Protein Crosslinking

Objective: Conjugate two amine-containing proteins (Protein A and Protein B) or crosslink a single protein to stabilize its structure.

Materials Required[2][3][7][8][9][10][11][12][13]

- Reagent: **Bis-PEG11-NHS Ester** (Store at -20°C, desiccated).
- Solvent: Anhydrous DMSO or DMAc (High grade).
- Reaction Buffer: PBS (pH 7.4) or HEPES (pH 7.5–8.0). NO TRIS or GLYCINE.
- Quenching Buffer: 1M Tris-HCl (pH 8.0).
- Desalting Column: Zeba™ Spin Desalting Columns or dialysis cassette (MWCO appropriate for protein).

Step-by-Step Methodology

Phase 1: Preparation (Crucial for Integrity)

- Buffer Exchange: Ensure proteins are in an amine-free buffer (PBS/HEPES). If the protein is in Tris, dialyze extensively. Residual Tris will quench the reagent immediately.
- Reagent Solubilization:

- Equilibrate Bis-PEG11-NHS vial to room temperature before opening to prevent condensation.
- Dissolve in anhydrous DMSO to a concentration of 10–25 mM.
- Expert Tip: Do not store this stock solution. Prepare immediately before use.

Phase 2: Conjugation Reaction

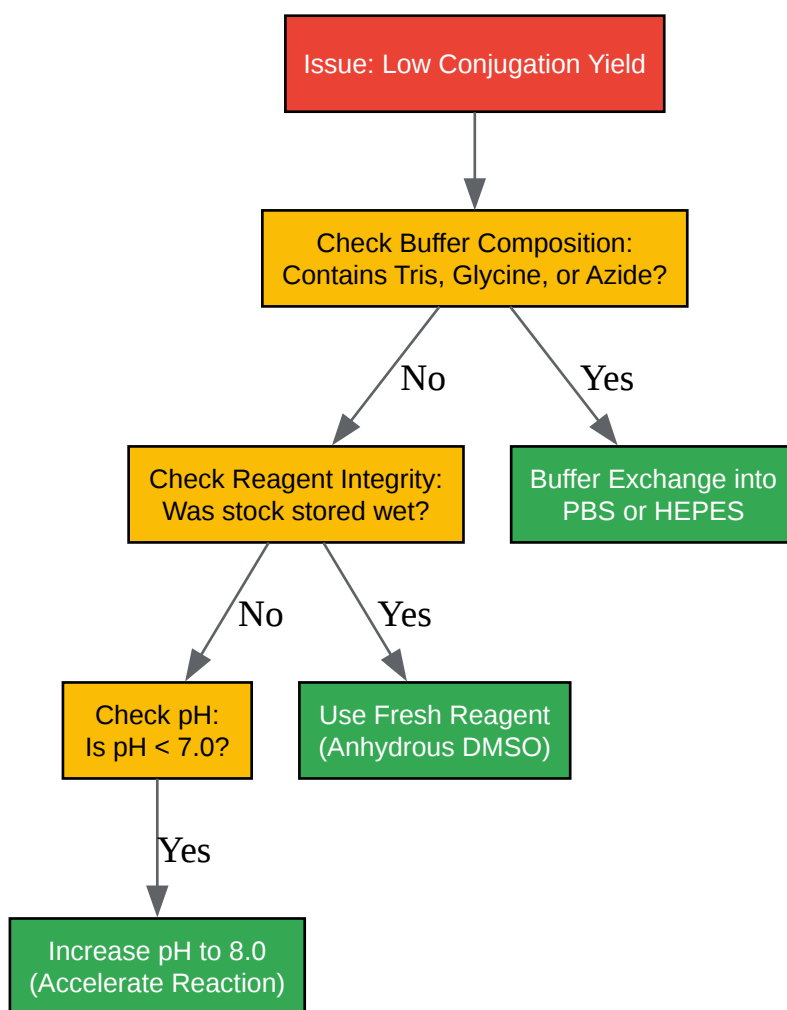
- Calculations: Determine the molar excess.
 - For intramolecular crosslinking (stabilization): Use 10–20x molar excess.
 - For intermolecular conjugation (Protein A + Protein B): Optimization is required, but start with a 20x excess relative to the limiting protein.
- Mixing: Add the crosslinker solution to the protein sample.
 - Ensure the final volume of organic solvent (DMSO) is <10% to avoid protein denaturation.
- Incubation:
 - Incubate for 30–60 minutes at Room Temperature or 2 hours at 4°C.
 - Note: Reaction at 4°C slows hydrolysis, potentially increasing efficiency for low-concentration proteins.

Phase 3: Quenching & Purification

- Quench: Add 1M Tris-HCl (pH 8.0) to a final concentration of 20–50 mM.^{[3][5]} Incubate for 15 minutes. This reacts with any remaining NHS esters.
- Purification: Pass the reaction mixture through a desalting column or dialyze to remove the hydrolyzed NHS byproduct and excess reagent.

Troubleshooting & Optimization (Self-Validating Systems)

Use this logic flow to diagnose failure modes.



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Figure 2: Diagnostic workflow for optimizing NHS-ester conjugation efficiency.

Common Pitfalls

- **Precipitation:** If the protein precipitates upon adding the crosslinker, the protein concentration may be too high, or the DMSO concentration exceeded 10%. Solution: Dilute the reaction or use a longer PEG spacer (e.g., PEG13 or PEG25) to increase solubility.
- **No Conjugation:** The NHS ester hydrolyzed before reacting. Solution: Ensure the DMSO is anhydrous (use molecular sieves) and the reagent is fresh.

References

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